

Comparing spectral data of 4- [(Benzyl)amino]butyramide with reference standards

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Compound of Interest

Compound Name: 4-[(Benzyl)amino]butyramide
monohydrochloride

CAS No.: 79430-84-5

Cat. No.: B12685563

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An In-Depth Technical Guide to the Comparative Spectral Analysis of 4-[(Benzyl)amino]butyramide

Executive Summary & Strategic Context

Subject: 4-[(Benzyl)amino]butyramide (CAS: 85391-97-5) Synonyms: N-Benzyl-4-aminobutyramide; 4-(Benzylamino)butanamide.[1][2] Molecular Formula: C₁₁H₁₆N₂O Molecular Weight: 192.26 g/mol [2][3]

In the rigorous landscape of pharmaceutical development, 4-[(Benzyl)amino]butyramide serves as a critical reference point, often functioning as a key intermediate in the synthesis of GABA-ergic agents or as a specific impurity marker in the manufacturing of benzyl-amine derivatives. The "performance" of a reference standard in this context is defined by its spectral purity, structural resolution, and stability under analytical conditions.[2]

This guide provides a comparative analysis of the spectral data of high-purity 4-[(Benzyl)amino]butyramide against its common structural analogs and synthetic precursors (the "alternatives"). By delineating the specific NMR, IR, and MS signatures that distinguish this compound from potential contaminants like Benzylamine and 4-Aminobutyramide, researchers can establish a self-validating identification protocol.[\[2\]](#)

Experimental Protocols: Causality & Methodology

To ensure reproducibility and "Trustworthiness" (Part 2), the following protocols are designed to maximize signal-to-noise ratios and minimize solvent interference.

Nuclear Magnetic Resonance (^1H -NMR)

- Rationale: NMR is the primary tool for structural elucidation.[\[2\]](#) We use DMSO- d_6 to prevent the exchange of labile amide protons, which often vanish in protic solvents like Methanol- d_4 .
- Protocol:
 - Dissolve 10 mg of the Reference Standard in 0.6 mL of DMSO- d_6 (99.9% D).
 - Transfer to a 5 mm NMR tube.[\[2\]](#)
 - Acquire spectrum at 400 MHz (minimum) with 16 scans to resolve the aliphatic multiplets.
 - Critical Step: Reference the residual DMSO peak to 2.50 ppm.[\[2\]](#)

Infrared Spectroscopy (FT-IR)

- Rationale: IR confirms the functional groups (Amide I/II, Amine) and crystalline polymorphism.[\[2\]](#)
- Protocol:
 - Prepare a KBr pellet (1-2% sample in dry KBr) to avoid oil peaks from Nujol.[\[2\]](#)
 - Scan range: 4000–400 cm^{-1} .[\[2\]](#)
 - Resolution: 4 cm^{-1} .[\[2\]](#)

Mass Spectrometry (ESI-MS)

- Rationale: MS provides the molecular ion confirmation, essential for distinguishing the product from homologous impurities.[\[2\]](#)
- Protocol:
 - Ionization: Electrospray Ionization (ESI), Positive Mode.[\[2\]](#)
 - Solvent: Methanol/Water (50:50) + 0.1% Formic Acid (protonation enhancer).[\[2\]](#)
 - Scan Range: m/z 50–500.[\[2\]](#)

Comparative Spectral Data Analysis

The following tables objectively compare the "Reference Standard" (Pure 4-[(Benzyl)amino]butyramide) against "Alternative" structures (Impurities/Precursors) to highlight the distinguishing features.

¹H-NMR Chemical Shift Comparison (DMSO-d₆)

Proton Environment	4-[(Benzyl)amino]butyramide (Target)	Benzylamine (Alternative/Impurity)	4-Aminobutyramide (Alternative/Impurity)	Diagnostic Value
Aromatic (Ph-H)	7.20 – 7.40 ppm (m, 5H)	7.20 – 7.40 ppm (m, 5H)	Absent	Confirms Benzyl group presence. [2] [3]
Benzyl Methylene (Ph-CH ₂ -N)	3.72 ppm (s, 2H)	3.80 ppm (s, 2H)	Absent	Critical: The shift is slightly upfield in the amide derivative compared to the free amine. [2]
Amide NH ₂	6.80, 7.40 ppm (br s, 2H)	Absent	6.80, 7.40 ppm (br s, 2H)	Distinguishes from ester precursors or nitrile intermediates. [2]
α-Methylene (-CH ₂ -CO-)	2.15 ppm (t, 2H)	Absent	2.10 ppm (t, 2H)	Confirms the butyramide chain. [2]
β-Methylene (-CH ₂ -CH ₂ -CH ₂ -)	1.75 ppm (quint, 2H)	Absent	1.65 ppm (quint, 2H)	Coupling pattern confirms the 3-carbon linker. [2]
γ-Methylene (-NH-CH ₂ -)	2.55 ppm (t, 2H)	Absent	2.60 ppm (t, 2H)	Overlaps with DMSO; requires careful integration. [2]

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Expert Insight: The most common error in identifying this compound is confusing the Benzyl Methylene singlet (~3.72 ppm) with the solvent water peak (~3.33 ppm) or the Benzylamine impurity (~3.80 ppm). A high-resolution scan is required to separate these signals if the sample is impure.[2]

FT-IR Characteristic Bands

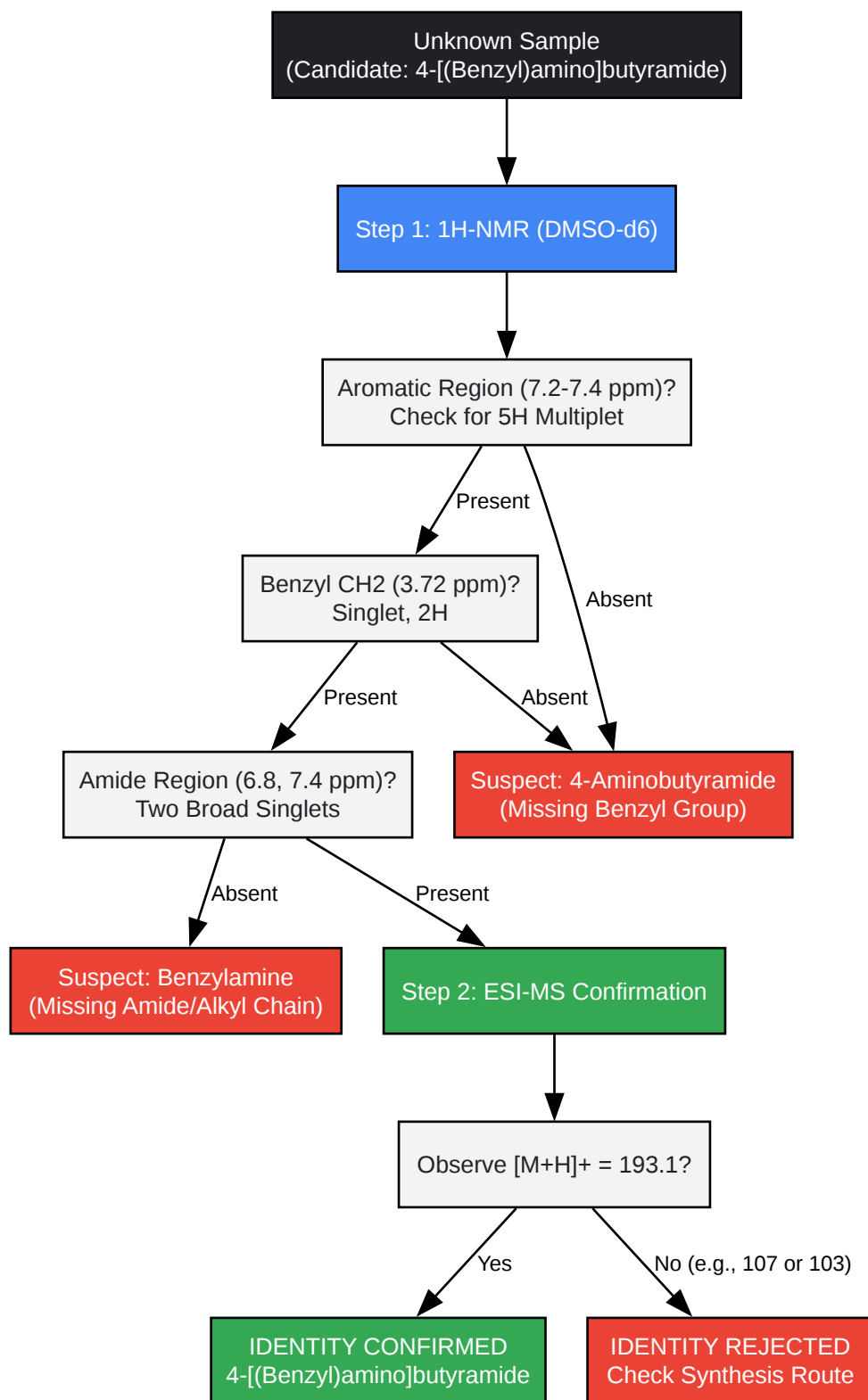
Functional Group	Wavenumber (cm ⁻¹)	Interpretation
N-H Stretch	3350, 3180 (doublet)	Primary amide (asymmetric/symmetric stretch).[2]
Amide I (C=O)	1660 – 1690	Strong band, characteristic of the primary amide carbonyl.[2]
Amide II (N-H Bend)	1600 – 1640	Confirmation of the amide linkage.[2]
C-N Stretch (Amine)	1150 – 1200	Secondary amine (Benzyl-NH-Alkyl).[2][3]
Mono-subst. Benzene	700, 750	Out-of-plane bending; confirms the mono-substituted phenyl ring.[2]

Mass Spectrometry (ESI+) Fragmentation

Ion Fragment	m/z (Observed)	Mechanism/Identity
[M+H] ⁺	193.1	Protonated Molecular Ion (Parent).[2]
[M+Na] ⁺	215.1	Sodium adduct (common in glass capillaries).[2][3]
Fragment A	91.0	Tropylium Ion (C ₇ H ₇ ⁺) – The dominant peak for benzyl compounds.[2]
Fragment B	176.1	Loss of NH ₃ (Amide deamination).[2]
Fragment C	102.1	Loss of Benzyl group (C ₄ H ₈ NO ⁺ residue).[2]

Structural Verification Workflow

The following diagram illustrates the logical decision tree for validating the identity of 4-[(Benzyl)amino]butyramide, ensuring that "Alternatives" (Impurities) are systematically ruled out.



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Figure 1: Analytical decision matrix for distinguishing 4-[(Benzyl)amino]butyramide from common synthetic impurities.

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